

Using (2,3-Diethoxypropoxy)benzene in organic synthesis.

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Compound of Interest

Compound Name: (2,3-Diethoxypropoxy)benzene

CAS No.: 18349-95-6

Cat. No.: B14708827

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Application Note: Strategic Integration of (2,3-Diethoxypropoxy)benzene Scaffolds in Medicinal Chemistry

Abstract & Strategic Value

(2,3-Diethoxypropoxy)benzene represents a specialized class of lipophilic glycerol ether scaffolds. Structurally, it consists of a phenyl ring linked to a propyl chain where the 2- and 3-positions are capped with ethyl ethers. Unlike its parent compound, 3-phenoxy-1,2-propanediol (a common muscle relaxant scaffold), the diethoxy derivative lacks hydrogen bond donors, significantly altering its physicochemical profile.

Key Applications:

- **Pharmacokinetic Modulation:** The conversion of hydroxyl groups to ethyl ethers increases LogP (lipophilicity) and blood-brain barrier (BBB) permeability, a critical strategy in the development of central nervous system (CNS) agents.
- **Stable Linker Design:** In immunomodulatory drug development (e.g., sulfonium-based anti-allergy agents), this scaffold serves as a metabolically stable linker that resists hydrolysis,

unlike esters.

- **Surfactant & Polymer Chemistry:** Used as a non-ionic hydrophobic motif in specialized electrolyte additives and liquid crystal synthesis.

This guide details the synthesis of the core scaffold and its downstream application in generating sulfonium-based therapeutics, a validated pathway in anti-allergy research.

Chemical Pathway Analysis

The synthesis relies on a "Protect-then-Functionalize" strategy. Direct alkylation of a pre-formed diethoxy halide is possible but often expensive. The most robust industrial route involves constructing the glycerol backbone first, followed by exhaustive O-alkylation.

Critical Control Points:

- **Regioselectivity:** When using epichlorohydrin, ring-opening must be controlled to favor the primary ether.
- **Alkylation Efficiency:** The secondary hydroxyl at C2 is sterically hindered and requires strong bases (NaH) for complete ethylation. Incomplete reaction leads to mono-ethoxy impurities which are difficult to separate.

Detailed Experimental Protocols

Protocol A: Synthesis of the Core Scaffold

Target: **(2,3-Diethoxypropoxy)benzene** (or its 4-substituted derivatives) Mechanism: Nucleophilic substitution followed by Williamson Ether Synthesis.

Step 1: Synthesis of 3-Phenoxy-1,2-propanediol Note: If the starting material is 4-benzyloxyphenol (common for drug intermediates), the same protocol applies.

- **Reagents:**
 - Phenol (1.0 eq)
 - 3-Chloro-1,2-propanediol (1.2 eq)

- Sodium Hydroxide (1.5 eq, aq. solution)
- Solvent: Ethanol/Water (1:1)
- Procedure:
 - Dissolve phenol in EtOH/Water. Add NaOH and stir at RT for 15 min.
 - Add 3-chloro-1,2-propanediol dropwise.
 - Reflux at 80°C for 6 hours. Monitor by TLC (SiO₂, Hexane:EtOAc 1:1).
 - Workup: Evaporate EtOH. Extract aqueous residue with EtOAc (3x). Wash with 1M NaOH (to remove unreacted phenol) and Brine. Dry over Na₂SO₄.
 - Yield: Typically 85-90% as a viscous oil/solid.

Step 2: Exhaustive O-Ethylation (The Critical Step) This step installs the "2,3-diethoxy" functionality.

- Reagents:
 - 3-Phenoxy-1,2-propanediol (1.0 eq)
 - Sodium Hydride (60% in oil, 3.0 eq) – Excess required for di-alkylation.
 - Ethyl Iodide (3.5 eq)
 - Solvent: Anhydrous DMF (0.5 M concentration)
- Procedure:
 - Safety: Perform under Nitrogen/Argon. NaH releases H₂ gas.
 - Cool DMF solution of the diol to 0°C.
 - Add NaH portion-wise over 30 mins. Allow evolution of H₂ to cease.
 - Stir at RT for 1 hour to ensure formation of the di-alkoxide.

- Cool back to 0°C. Add Ethyl Iodide dropwise (exothermic).
- Stir at RT for 12 hours.
- Quench: Carefully add cold water or sat. NH₄Cl at 0°C.
- Extraction: Extract with Diethyl Ether (3x). Note: Ether is preferred over DCM to avoid emulsion with DMF residues.
- Purification: Silica Gel Chromatography (Gradient: 0-20% EtOAc in Hexane). The product is a mobile oil.

Data Validation (Step 2 Product):

Proton (1H NMR)	Chemical Shift (ppm)	Multiplicity	Assignment
Ar-H	6.8 - 7.3	Multiplet	Aromatic Ring
Ph-O-CH ₂ -	4.0 - 4.1	Doublet/Multiplet	Ether linkage C1
-CH ₂ -O-Et	3.5 - 3.7	Multiplet	Terminal C3 + Ethoxy CH ₂
-CH-O-Et	3.7 - 3.8	Multiplet	Internal C2

| -CH₂-CH₃ | 1.1 - 1.2 | Triplet | Methyls of Ethyl groups |

Protocol B: Application in Sulfonium Drug Synthesis

Context: Synthesis of Anti-allergy agents (e.g., Suplatast analogs). Starting Material: 1-Benzyloxy-4-(**2,3-diethoxypropoxy**)benzene (Prepared via Protocol A using 4-benzyloxyphenol).

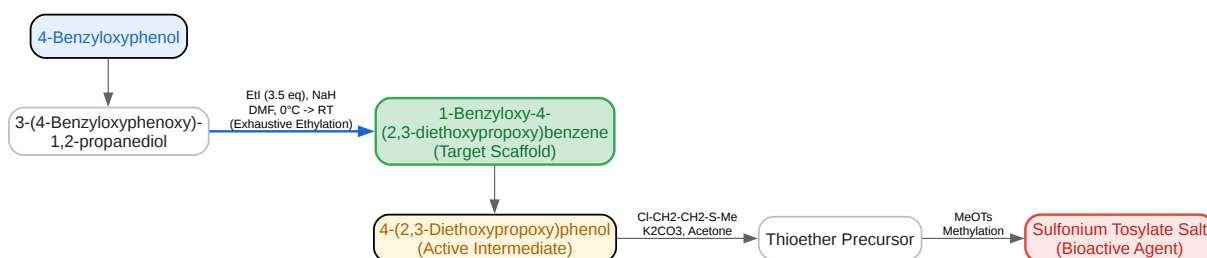
Workflow:

- Debenzylation:
 - Dissolve intermediate in Ethanol.^[1] Add 10% Pd/C (10 wt%).

- Hydrogenate (H₂ balloon or 2 atm) for 4 hours.
- Filter through Celite. Evaporate to yield 4-(2,3-diethoxypropoxy)phenol.[2]
- Linker Attachment:
 - React the phenol with 2-chloroethyl methyl sulfide (K₂CO₃, Acetone, Reflux, 12h).
 - Product: 2-[4-(2,3-diethoxypropoxy)phenoxy]ethyl methyl sulfide.[2]
- Sulfonium Salt Formation:
 - React the thioether with Methyl p-toluenesulfonate (1.5 eq) in Acetone/Methanol at RT for 24-72h.
 - The product precipitates or is isolated by evaporation as the Tosylate salt.

Visualizing the Workflow

The following diagram illustrates the synthesis of the core scaffold and its conversion into a bioactive sulfonium salt.



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Caption: Step-wise synthesis from precursor phenols to the lipophilic diethoxy scaffold and subsequent conversion to bioactive sulfonium salts.

References & Authority

- Synthesis of Sulfonium Compounds & Anti-allergy Agents:
 - Source: Gifu Pharmaceutical University Repository. "Development of Anti-allergic Drugs based on Structure-Activity Relationship Analysis of Sulfonium Compounds."
 - Context: Describes the synthesis of 1-benzyloxy-4-(**2,3-diethoxypropoxy**)benzene and its conversion to sulfonium salts.
 - Link: (Search term: "2,3-diethoxypropoxy")
- SGLT1 Inhibitor Scaffolds:
 - Source: Patent CA2845127C.[3] "Pyrazole compound and pharmaceutical use thereof for inhibiting SGLT1."
 - Context: Lists 2,3-diethoxypropoxy as a preferred alkoxy substituent for optimizing pharmacokinetic properties of pyrazole-based inhibitors.
 - Link:
- General Ether Synthesis Protocols:
 - Source: "Williamson Ether Synthesis." Organic Chemistry Portal.
 - Context: Standard operating procedures for NaH-mediated alkylation.
 - Link:

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- [2. gifu-pu.repo.nii.ac.jp](http://gifu-pu.repo.nii.ac.jp) [gifu-pu.repo.nii.ac.jp]
- [3. CA2845127C - Pyrazole compound and pharmaceutical use thereof for inhibiting sglt1 - Google Patents](#) [patents.google.com]
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